

Application of Chloroformamidine Hydrochloride in the Synthesis of Guanidines

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Compound of Interest

Compound Name: **Chloroformamidine**

Cat. No.: **B3279071**

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This document provides detailed application notes and protocols for the synthesis of guanidines using **chloroformamidine** hydrochloride. This reagent is particularly effective for the guanylation of a wide range of amines, including challenging electron-deficient aromatic and heteroaromatic amines.

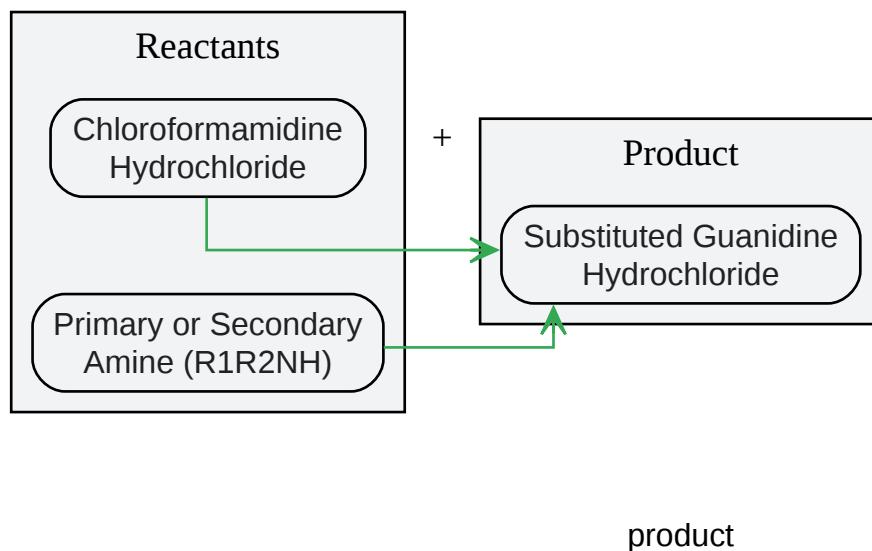
Introduction

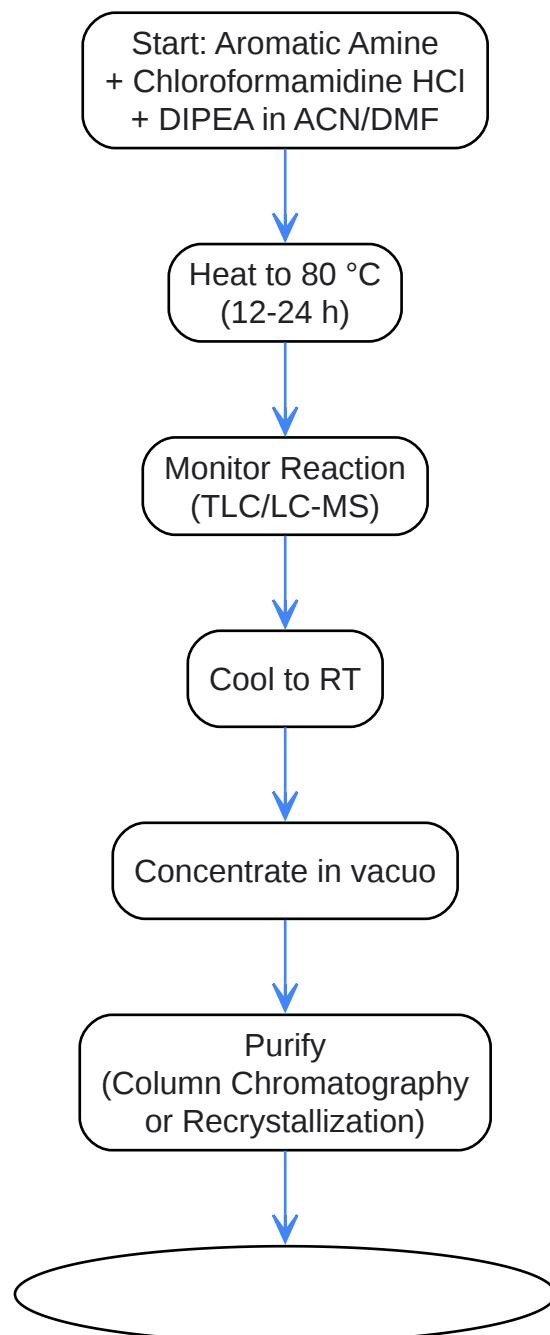
The guanidinium group is a critical pharmacophore found in numerous biologically active molecules and natural products. Its ability to form strong, bidentate hydrogen bonds and exist as a delocalized cation at physiological pH makes it a key functional group in drug design.

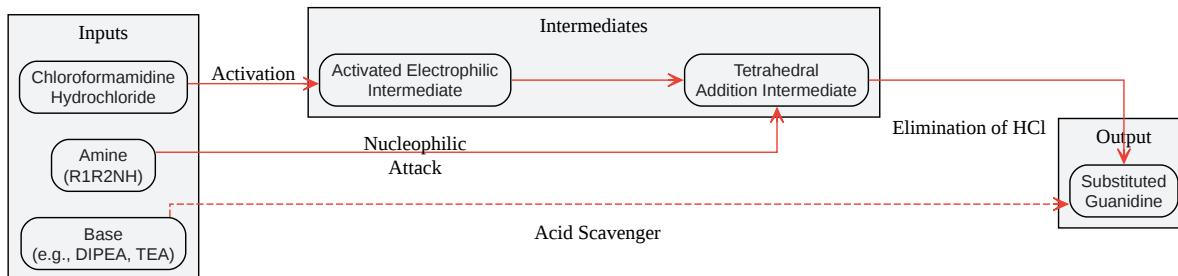
Chloroformamidine hydrochloride has emerged as a powerful and versatile reagent for the direct introduction of the guanidine moiety onto primary and secondary amines. This method offers a clean, efficient, and often high-yielding route to mono-, di-, tri-, and tetrasubstituted guanidines.

General Reaction Scheme

Chloroformamidine hydrochloride reacts with primary or secondary amines, typically in the presence of a base, to afford the corresponding guanidine derivatives. The reaction proceeds through the formation of a Vilsmeier-Haack-type intermediate, which is then attacked by the amine.







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